

# 1-Stearoyl-sn-glycero-3-phosphocholine commercial standards comparison

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## Compound Focus: 1-Stearoyl-sn-glycero-3-phosphocholine

CAS No.: 19420-57-6

Cat. No.: S580141

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## Commercial Source Overview

Supplier	Catalog Number	Purity	Price	Size(s) Available	Additional Notes
BOC Sciences [1]	B4059-187224	≥98%	\$299	100 mg (In stock)	White powder; shipping at room temperature in continental US.
MedChemExpress (MCE) [2]	HY-125771	99.53%	See supplier	25 mg, 50 mg, 100 mg, 250 mg, 500 mg, 1 g (In stock Dec 31)	Controlled substance in some territories; sold for research use only.
TargetMol [3]	T8714	99.61%	\$40 (50 mg), \$64 (100 mg)	50 mg, 100 mg (In stock)	Appearance: solid; color: white.
Santa Cruz Biotechnology [4]	sc-208698	See C of A	\$275 (100 mg), \$800 (1 g)	100 mg, 1 g	Synthetic phospholipid for research use; refer to Certificate of

Supplier	Catalog Number	Purity	Price	Size(s) Available	Additional Notes
					Analysis (C of A) for lot-specific data.
ChemImpex [5]	33540	≥99% (GC, TLC)	See supplier	See supplier	White to off-white solid; store at < -10 °C.

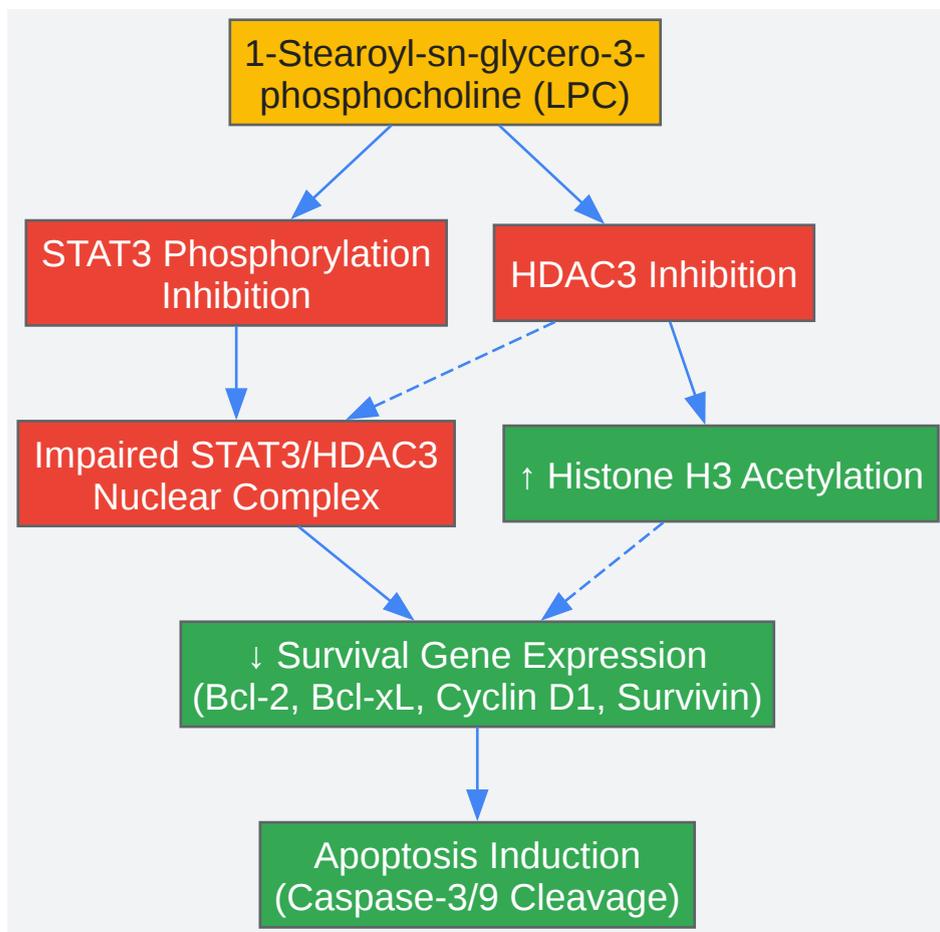
## Research Context and Potential Alternatives

**1-Stearoyl-sn-glycero-3-phosphocholine** (also known as 18:0 Lyso-PC) is a lysophosphatidylcholine. Here is its research context to help you frame your own comparisons [1] [4]:

- **Primary Research Applications:** It is widely used in **drug delivery systems** (as a component of liposomes and lipid nanoparticles), **cell membrane studies** (to influence membrane curvature and dynamics), and **biochemical research** (as a bioactive lipid in signaling pathways) [1] [5].
- **Key Biological Finding:** One study identified this compound as an inhibitor of **HDAC3 activity** and **STAT3 phosphorylation**, inducing apoptosis in chronic myelogenous leukemia K562 cells [2]. The signaling pathway involved is outlined below.
- **Considerations for Comparison:** When evaluating it against other phospholipids, you may want to investigate parameters like its effects on **membrane fluidity**, its critical micelle concentration (CMC) compared to other lysolipids, and its chemical stability versus lipids with polyunsaturated chains.

## Experimental Insight

The diagram below summarizes the signaling pathway through which **1-Stearoyl-sn-glycero-3-phosphocholine** exhibits anticancer activity in K562 cells, as identified in one research study [2].



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#### Experimental Protocol (Cell-Based) from the Literature [2]:

- **Cell Line:** Chronic myelogenous leukemia (CML) K562 cells.
- **Treatment:** Cells were treated with **1-Stearoyl-sn-glycero-3-phosphocholine** at concentrations ranging from 10 to 80  $\mu\text{M}$  for 24 to 72 hours.
- **Viability Assay:** Cell viability was measured to establish the compound's inhibitory effect (IC50 values were not precisely specified in the available excerpt).
- **Apoptosis Analysis:** Apoptosis was assessed by measuring the sub-G1 cell population via flow cytometry and detecting the cleavage of caspase-9, caspase-3, and PARP by western blot.
- **Mechanism Investigation:** Western blot and RT-PCR were used to analyze the expression and phosphorylation levels of key proteins (HDAC3, STAT3, acetyl-histone H3) and survival genes.

## How to Proceed with Your Comparison

Since the search results lack a direct comparative analysis, you may need to take the following steps to create your guide:

- **Contact Suppliers Directly:** Request detailed Certificates of Analysis (COA) for specific lots to compare purity and impurity profiles across vendors. Inquire about bulk pricing and stability data.
- **Consult Specialized Literature:** Perform a deeper literature search on platforms like PubMed or Scopus for review articles that compare the properties and applications of different lysophosphatidylcholines.
- **Design Benchmarking Experiments:** If feasible, design your own experiments to compare key performance metrics of **1-Stearoyl-sn-glycero-3-phosphocholine** from different suppliers, or against other lysolipid alternatives, in your specific application (e.g., liposome stability, drug encapsulation efficiency, or biological activity).

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## References

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2. 1-Stearoyl-sn-glycero-3-phosphocholine (18:0 Lyso-PC) [medchemexpress.com]
3. 1-Stearoyl-sn-glycero-3-phosphocholine [targetmol.com]
4. 1-Stearoyl-sn-glycero-3-phosphocholine (CAS 19420-57-6) [scbt.com]
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